

C.I. Solvent Yellow 176 CAS number 10319-14-9 details

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B077638

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C.I. Solvent Yellow 176: An In-Depth Technical Guide

CAS Number: 10319-14-9

This technical guide provides a comprehensive overview of C.I. Solvent Yellow 176, a quinoline-based dye used in various industrial applications. The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information.

Chemical and Physical Properties

C.I. Solvent Yellow 176 is a reddish to brilliant yellow powder known for its high thermal stability and light fastness.^{[1][2]} It is sparingly soluble in many organic solvents and insoluble in water.^[3]

Table 1: Chemical and Physical Data for C.I. Solvent Yellow 176

| Property | Value | Reference |
|---|---|-----------|
| CAS Number | 10319-14-9 | [4] |
| C.I. Number | 47023 | [2] |
| Molecular Formula | C18H10BrNO3 | [4] |
| Molecular Weight | 368.18 g/mol | [4] |
| Appearance | Reddish yellow to brilliant yellow powder | [1] |
| Melting Point | 218-220 °C | [1][3][5] |
| Heat Resistance | 260-280 °C | [1][2] |
| Light Fastness | 7 | [1] |
| Solubility | Soluble in acetone and dimethylformamide; insoluble in ethanol and water. | [1] |
| Maximum Absorption (λ_{max}) | 420 nm | [1] |

Toxicological and Safety Information

As with any chemical substance, appropriate safety precautions should be taken when handling C.I. Solvent Yellow 176.

Table 2: Toxicological and Safety Data

| Parameter | Value | Reference |
|-------------------------------|--|-----------|
| Acute Oral Toxicity (Rat) | LD50: 8200 mg/kg | [3] |
| Fish Toxicity | LC50: 1100 mg/L | [3] |
| Hazards | May cause skin and eye irritation. Harmful if swallowed. | |
| Personal Protective Equipment | Safety goggles, rubber gloves, and an approved respirator are recommended. | [3] |

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of C.I. Solvent Yellow 176 are not readily available in the public domain, likely due to their proprietary nature. However, a general application protocol for coloring plastics is described below.

Application in Plastics Coloring

C.I. Solvent Yellow 176 is widely used for coloring a variety of plastics due to its excellent heat resistance and light fastness.[1][5]

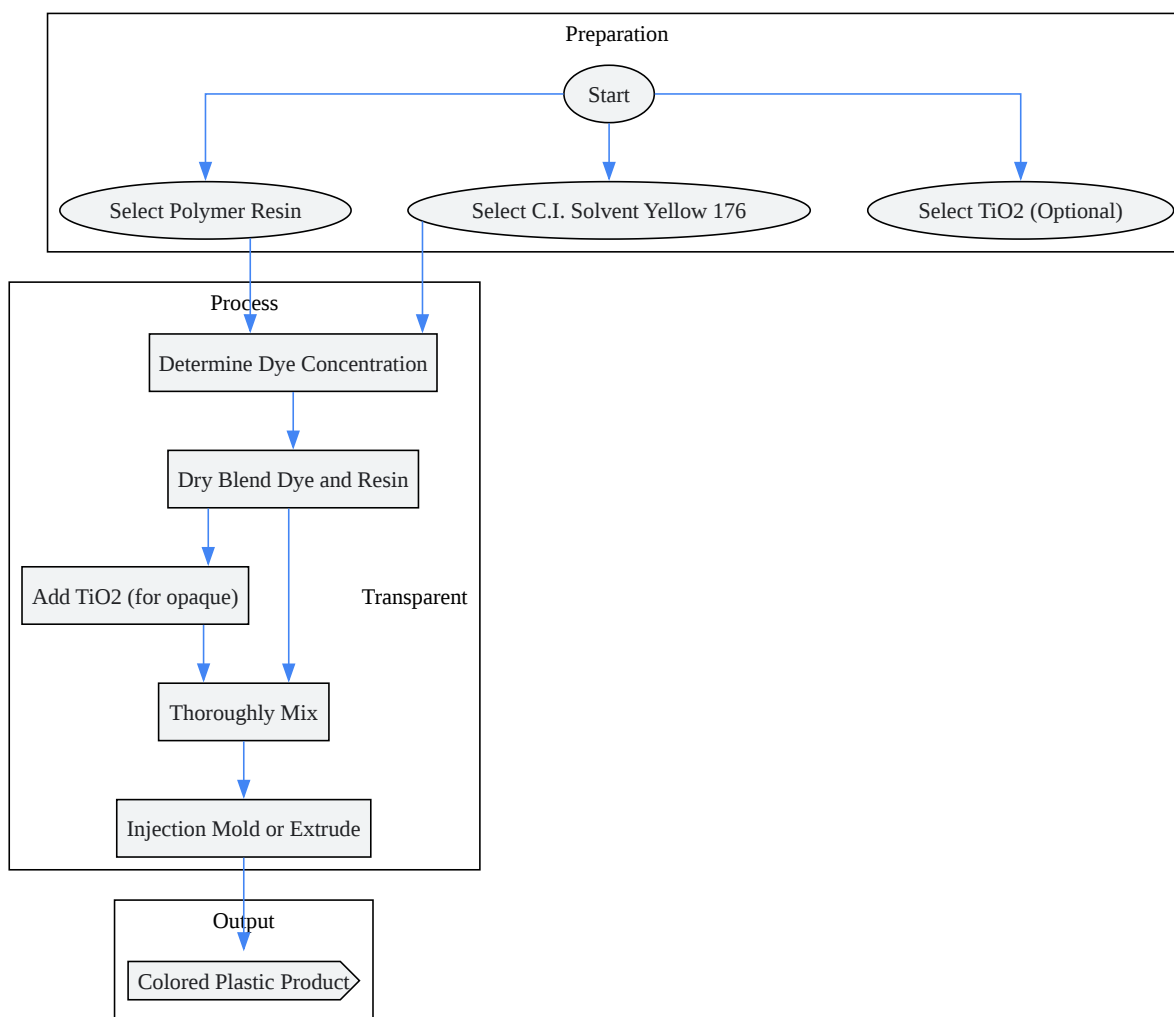
Materials:

- C.I. Solvent Yellow 176 dye
- Polymer resin (e.g., PS, ABS, PMMA, PC, PET)
- Titanium dioxide (for opaque shades, optional)
- Mixer or extruder

Procedure:

- Determine the desired color concentration. For transparent tones, a typical dosage is 0.02%-0.05% by weight of the polymer.[1] For opaque tones, a dosage of approximately 0.1% is common, often in combination with titanium dioxide.[1]

- Dry blend the C.I. Solvent Yellow 176 powder with the polymer resin pellets or powder until a homogenous mixture is achieved.
- For opaque applications, add the appropriate amount of titanium dioxide to the blend and mix thoroughly.
- Process the mixture using standard plastics processing techniques such as injection molding or extrusion. The processing temperature should be within the heat stability range of the dye.



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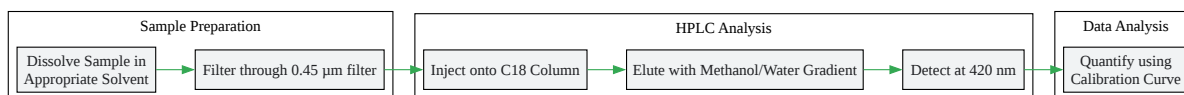
Workflow for Coloring Plastics with C.I. Solvent Yellow 176.

Potential Analytical Methodology

While a specific, validated analytical method for C.I. Solvent Yellow 176 was not found, a reverse-phase high-performance liquid chromatography (RP-HPLC) method could likely be adapted from methodologies used for similar quinoline-based dyes. The following is a proposed, non-validated starting point for method development.

Proposed RP-HPLC Method:

- Column: C18 stationary phase
- Mobile Phase: A gradient of methanol and water.
- Detector: UV-Vis detector set to the λ_{max} of the dye (420 nm).
- Standard Preparation: Prepare a stock solution of C.I. Solvent Yellow 176 in a suitable solvent (e.g., acetone or dimethylformamide) and perform serial dilutions to create calibration standards.



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Proposed Analytical Workflow for C.I. Solvent Yellow 176.

Applications

The primary application of C.I. Solvent Yellow 176 is in the coloration of various materials.

Table 3: Recommended Applications of C.I. Solvent Yellow 176

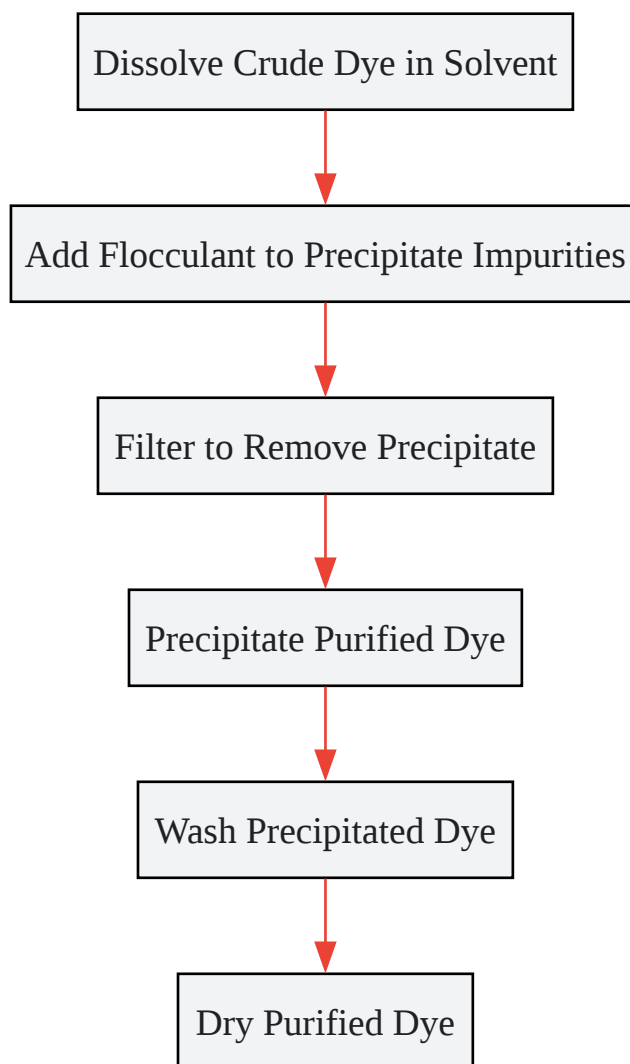
| Application | Suitability | Reference |
|--|---------------------------|---------------------|
| Polystyrene (PS) | Recommended | [1] |
| Acrylonitrile Butadiene Styrene (ABS) | Recommended | [1] |
| Polymethyl Methacrylate (PMMA) | Recommended | [1] |
| Polycarbonate (PC) | Recommended | [1] |
| Polyethylene Terephthalate (PET) | Recommended | [1] |
| Unplasticized Polyvinyl Chloride (PVC-U) | Recommended | [1] |
| Polyamide 6 (PA6) | Not Recommended | [1] |
| Polyamide 66 (PA66) | Not Recommended | [1] |
| Inks | Suitable | [1] |
| Fibers | Recommended for Polyester | [1] |

Signaling Pathways

As C.I. Solvent Yellow 176 is an industrial dye, there is no information available regarding its involvement in biological signaling pathways.

Logical Relationships in Purification

A general approach to the purification of dyes often involves the removal of inorganic salts and other impurities. A logical workflow for a potential purification process is outlined below.



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General Logical Workflow for Dye Purification.

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- To cite this document: BenchChem. [C.I. Solvent Yellow 176 CAS number 10319-14-9 details]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077638#c-i-solvent-yellow-176-cas-number-10319-14-9-details]

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